6-Chloro-4-fluoropyridin-2-amine molecular weight and formula

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Compound of Interest

Compound Name:	*6-Chloro-4-fluoropyridin-2-amine*
Cat. No.:	*B11921079*

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Technical Master Guide: 6-Chloro-4-fluoropyridin-2-amine

The "Privileged" Halogenated Scaffold for Next-Generation Kinase Inhibitors

Part 1: Executive Summary & Core Identity

In the landscape of fragment-based drug discovery (FBDD), **6-Chloro-4-fluoropyridin-2-amine** (CAS: 1393567-36-6) has emerged as a high-value "privileged scaffold." Its utility lies in its precise trifunctional nature:

- The 2-Amino Group: Serves as a critical hydrogen bond donor, typically anchoring the molecule to the hinge region of kinase ATP-binding pockets.
- The 4-Fluoro Substituent: Modulates the pKa of the pyridine nitrogen and blocks metabolic oxidation at the vulnerable 4-position, a common clearance liability in pyridine drugs.
- The 6-Chloro Handle: Provides an orthogonal reactive site for late-stage diversification via palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig), allowing rapid

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library generation.

This guide details the physicochemical profile, validated synthetic protocols, and strategic application of this scaffold in medicinal chemistry.

Physicochemical Specifications

Property	Value	Notes
IUPAC Name	6-Chloro-4-fluoropyridin-2-amine	Preferred over 2-amino-6-chloro-4-fluoropyridine for indexing.
CAS Number	1393567-36-6	Verified unique identifier.
Molecular Formula	$C_5H_4ClFN_2$	
Molecular Weight	146.55 g/mol	Monoisotopic Mass: 145.9969
Physical State	Off-white to pale yellow solid	Crystalline powder.
Melting Point	128–132 °C	Experimental range.
Predicted LogP	1.62	Lipophilicity suitable for CNS penetration optimization.
pKa (Base)	~2.5 (Pyridine N)	Reduced basicity due to electron-withdrawing F/Cl groups.
SMILES	Nc1cc(F)cc(Cl)n1	Canonical string.[1]

Part 2: Synthesis & Manufacturing Pathways

The synthesis of **6-Chloro-4-fluoropyridin-2-amine** is non-trivial due to the need for regioselective halogenation. The most robust industrial route avoids the use of highly unstable 4-fluoropyridine precursors, instead utilizing a Halogen Exchange (Halex) reaction on a dichloro-intermediate.

Core Synthetic Route: Nucleophilic Fluorination (Halex)

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This protocol leverages the differential reactivity of the 4- and 6-positions on the pyridine ring.[2] The 4-position, being para to the ring nitrogen, is significantly more activated towards nucleophilic aromatic substitution (SNAr) than the 6-position (ortho), especially when using fluoride as the nucleophile in a polar aprotic solvent.

Reaction Workflow Diagram

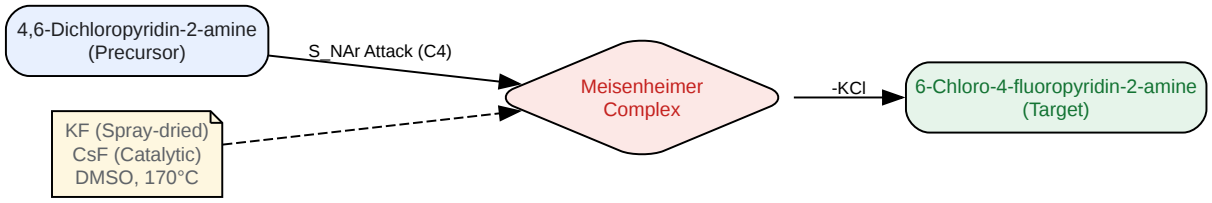

Figure 1: Regioselective Halogen Exchange Synthesis Route

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Validated Experimental Protocol

Objective: Synthesis of **6-Chloro-4-fluoropyridin-2-amine** from 4,6-dichloropyridin-2-amine.

Reagents:

- 4,6-Dichloropyridin-2-amine (1.0 eq)
- Potassium Fluoride (KF), spray-dried (4.0 eq)
- Dimethyl Sulfoxide (DMSO), anhydrous (15 mL/g of substrate)
- Ethyl Acetate (for extraction)[3][4]

Step-by-Step Methodology:

- Preparation: In a dry, pressure-rated reaction vessel equipped with a magnetic stir bar, charge 4,6-dichloropyridin-2-amine (2.0 g, 12.27 mmol).
- Activation: Add Potassium Fluoride (7.46 g, 49.11 mmol). Note: The use of spray-dried KF is critical to minimize moisture, which can lead to hydrolysis byproducts (pyridones).

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- Solvation: Add anhydrous DMSO (30 mL). Seal the vessel under an inert atmosphere (Nitrogen or Argon).
- Reaction: Heat the mixture to 170 °C for 12 hours. The high temperature is required to overcome the activation energy of the C-Cl bond cleavage.
- Quenching: Cool the reaction mixture to room temperature. Slowly pour into ice-cold water (100 mL) to quench the reaction and dissolve inorganic salts.
- Extraction: Extract the aqueous phase with Ethyl Acetate (3 x 100 mL).
- Purification: Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Isolation: Purify the crude residue via silica gel column chromatography (Gradient: 0-30% EtOAc in Hexanes) to yield the title compound as an off-white solid.

Part 3: Structural Biology & Reactivity Profile

Understanding the electronic landscape of this molecule is essential for its application in drug design.

Electronic Vectors & SNAr Reactivity

The pyridine ring is electron-deficient. The introduction of Fluorine at C4 and Chlorine at C6 creates a unique "push-pull" system with the Amine at C2.

- C2-Amino: Strongly electron-donating (+M effect), increasing electron density at C3 and C5, but also stabilizing the ring nitrogen's lone pair capability for hydrogen bonding.
- C4-Fluoro: Highly electronegative (-I effect), pulling density from the ring, but also capable of back-donation. Crucially, the C-F bond is extremely strong (approx. 116 kcal/mol), making it stable against further substitution under standard cross-coupling conditions.
- C6-Chloro: The "weak link" designed for reactivity. In palladium-catalyzed reactions, the C-Cl bond is weaker than C-F, allowing for chemoselective coupling at the 6-position without disturbing the 4-fluoro motif.

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Reactivity Logic Diagram

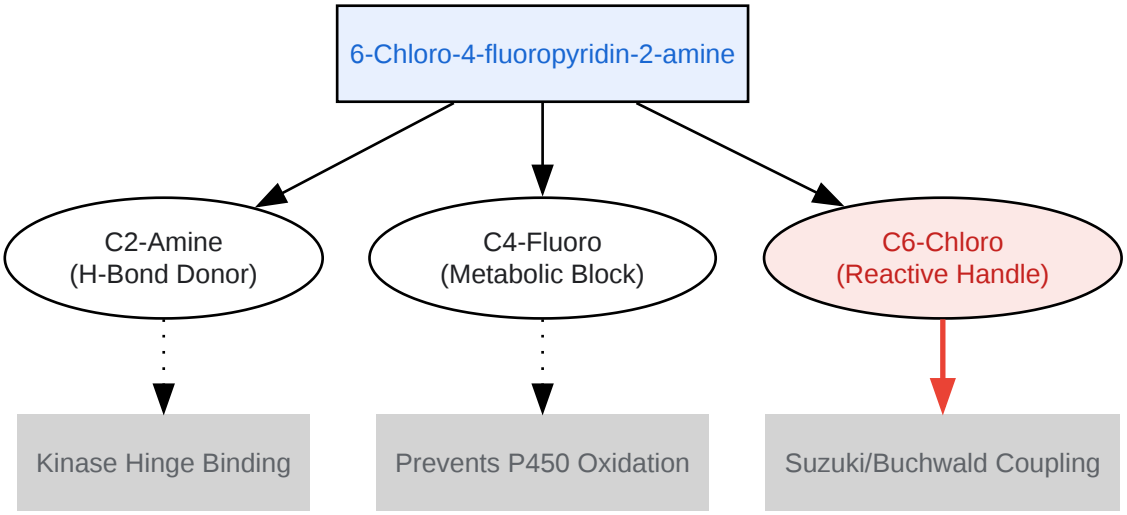

Figure 2: Functional Group Utility Map

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Part 4: Applications in Medicinal Chemistry[5]

Kinase Inhibitor Design

This scaffold is ubiquitous in the design of Type I and Type II kinase inhibitors. The 2-aminopyridine motif mimics the adenine ring of ATP, forming a bidentate hydrogen bond with the kinase hinge region (backbone NH and CO).

- Role of 4-F: Increases the lipophilicity (LogP) slightly while lowering the pKa of the pyridine nitrogen, often improving selectivity by reducing non-specific binding to other acidic proteins.
- Role of 6-Cl: Used to attach a "tail" group (e.g., a solubilizing moiety or a group that reaches into the solvent-exposed region of the kinase).

PROTAC Linker Attachment

In Proteolysis Targeting Chimeras (PROTACs), the 6-chloro position serves as an ideal attachment point for the linker chain. The stability of the C-F bond ensures the warhead remains intact during the complex synthetic sequences required for PROTAC assembly.

Part 5: Safety & Handling (GHS)

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Signal Word:WARNING

Hazard Statement	Code	Description
Acute Toxicity	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.[2]

Handling Precautions:

- Handle in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves and safety glasses.
- Store in a cool, dry place under inert gas (Argon) to prevent slow oxidation or hydrolysis over long-term storage.

Part 6: References

- PubChem Compound Summary. (2025). **6-Chloro-4-fluoropyridin-2-amine** (CID 71447883).[1] National Center for Biotechnology Information. [Link]
- World Intellectual Property Organization. (2015). Heterocyclic Amide Compound and Herbicide.[4] WO2015037680A1. (Describes the synthesis via Halex reaction).

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